

Documented Synthetic Application of Pent-2-ynal

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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The most direct application found involves the **chemoselective hydrogenation of Pent-2-ynal to Pent-2-yn-1-ol** using a specialized manganese-based catalyst [1]. This reaction is notable for its selectivity, preserving the alkyne ($C\equiv C$) bond while reducing only the aldehyde group.

Quantitative Data for the Hydrogenation of Pent-2-ynal [1]

Parameter	Specification
Product	Pent-2-yn-1-ol
Catalyst	PN3-pincer Mn(II) complex (Mn1)
Catalyst Loading	3 mol%
Pressure (H ₂)	27 bar
Solvent	MeOH
Yield	80%
Chemoselectivity	Alkyne bond remained intact

Detailed Experimental Protocol

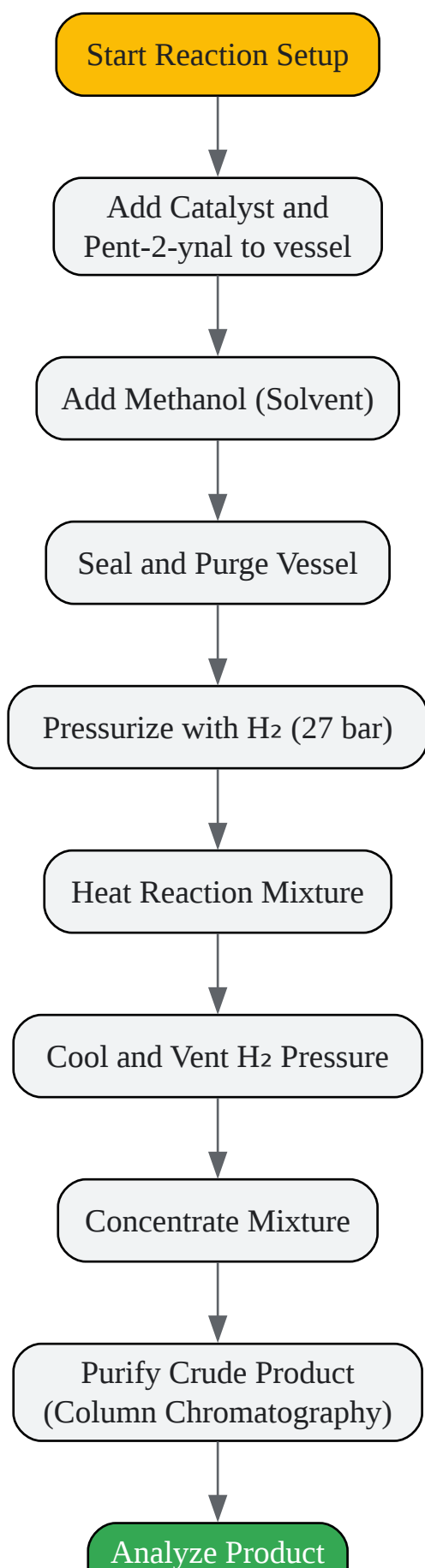
The following methodology is adapted from the communication by Gholap *et al.* [1].

- **Reaction Setup:** In a typical experiment, the catalyst precursor **Mn1** (3 mol%) and the aldehyde substrate (**Pent-2-ynal**) are placed in a suitable pressure vessel (e.g., a high-pressure tube or autoclave).
- **Solvent Addition:** Methanol (**MeOH**) is added as the solvent.
- **Pressurization:** The reaction vessel is sealed, purged with hydrogen gas to remove air, and then pressurized with **H₂** (**27 bar**).
- **Reaction Execution:** The mixture is heated, with the temperature maintained for the required duration to achieve conversion. The specific temperature for this reaction was not detailed in the available excerpt but typically ranged from 70°C to 110°C for other substrates in the same study.
- **Work-up:** After the reaction is complete and the vessel has cooled to room temperature, the remaining hydrogen pressure is carefully vented. The reaction mixture is then concentrated under reduced pressure.
- **Product Purification & Analysis:** The crude product is purified using standard techniques like flash column chromatography to isolate the desired alcohol. The identity and purity of **Pent-2-yn-1-ol** are confirmed through analytical methods, including (¹H) NMR spectroscopy, and the yield is calculated.

This process highlights a methodology for converting ynals like **Pent-2-ynal** into propargylic alcohols, which are valuable building blocks in organic synthesis.

Experimental Workflow Diagram

The diagram below outlines the key steps in the experimental protocol for the hydrogenation of **Pent-2-ynal**.



(NMR, etc.)

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Suggestions for Further Research

The search results indicate that a comprehensive review dedicated to **Pent-2-ynal** is not readily available. To find more information, you could:

- **Explore Broader Reaction Types:** Investigate the chemistry of **ynals (alkynyl aldehydes)** in general, as their behavior often parallels that of **Pent-2-ynal**. Key areas include their use in cyclization reactions and as intermediates in total synthesis.
- **Search Specialized Databases:** Conduct a thorough search of chemical literature using platforms like **SciFinder** or **Reaxys**, which can provide more synthetic routes and applications from patents and journal articles not captured in this search.

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References

1. Efficient and chemoselective hydrogenation of aldehydes catalyzed by... [pubs.rsc.org]

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